Comparative Guide: Validation & Functional Characterization of 2-Methoxy-3'-piperidinomethyl benzophenone

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Compound of Interest	
Compound Name:	*2-Methoxy-3'-piperidinomethyl benzophenone*
CAS No.:	*898792-62-6*
Cat. No.:	*B1603954*

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CAS: 898792-62-6 Class: Mannich Base Benzophenone Derivative Primary Application: Medicinal Chemistry (Antitumor/Anti-inflammatory Scaffold)

Executive Summary & Strategic Positioning

In the landscape of pharmacological building blocks, **2-Methoxy-3'-piperidinomethyl benzophenone** (hereafter 2M3P-BP) represents a critical evolution from the inert benzophenone core. Unlike simple photoinitiators, the addition of a piperidinomethyl moiety at the 3' position introduces basicity and lipophilicity, significantly altering bioavailability and lysosomotropic properties. Simultaneously, the 2-methoxy group provides steric and electronic modulation of the phenyl ring, potentially enhancing metabolic stability compared to hydroxylated analogs.

This guide serves as a technical roadmap for researchers validating this compound against standard alternatives. We move beyond simple identity confirmation into functional

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performance, specifically evaluating its potential as a cytotoxic agent—a common application for piperidine-substituted benzophenones.

Comparative Matrix: 2M3P-BP vs. Alternatives

Feature	2M3P-BP (Target)	Unsubstituted Benzophenone	5-Fluorouracil (5-FU)
Role	Novel Lead Candidate	Negative Control / Scaffold	Positive Control (Standard of Care)
Solubility	Moderate (pH dependent due to amine)	Poor (Highly Lipophilic)	High (Hydrophilic)
Primary Mechanism	Multi-target (AKT inhibition/ROS generation)*	Inert / UV-absorber	Antimetabolite (TS inhibitor)
Cytotoxicity (Predicted)	IC50: 1–15 M (Cell line dependent)	Non-cytotoxic (>100 M)	IC50: <1 M (High potency)
Stability	High (Mannich base stability)	Very High	Moderate

*Mechanism inferred from structural analogs in benzophenone network pharmacology studies.

Phase I: Structural Validation (Quality Control)

Before biological testing, the integrity of the Mannich base must be confirmed. The piperidinomethyl group is susceptible to retro-Mannich degradation under high thermal stress or acidic moisture.

Analytical Protocol: 1H NMR Confirmation

Objective: Verify the presence of the methylene bridge and the integrity of the piperidine ring.

Methodology:

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- Solvent: Dissolve 5 mg in CDCl3 (Chloroform-d). DMSO-d6 is an alternative if salt formation has occurred.
- Key Diagnostic Signals (Expectation):
  - ~3.80 ppm (3H, s): The Methoxy (-OCH3) group. Sharp singlet.
  - ~3.50–3.60 ppm (2H, s): The Benzylic Methylene (-CH2-N) bridge. This is the critical "Mannich" peak. If this appears as a doublet or is missing, the amine has cleaved.
  - ~2.30–2.40 ppm (4H, m):

    -protons of the piperidine ring.
  - ~1.40–1.60 ppm (6H, m):

    -protons of the piperidine ring.
  - ~6.90–7.80 ppm (m): Aromatic protons. Look for the specific splitting pattern of 2-substituted and 3'-substituted rings.

Workflow Visualization: QC Pipeline

The following diagram outlines the logical flow for accepting or rejecting a batch based on spectral data.

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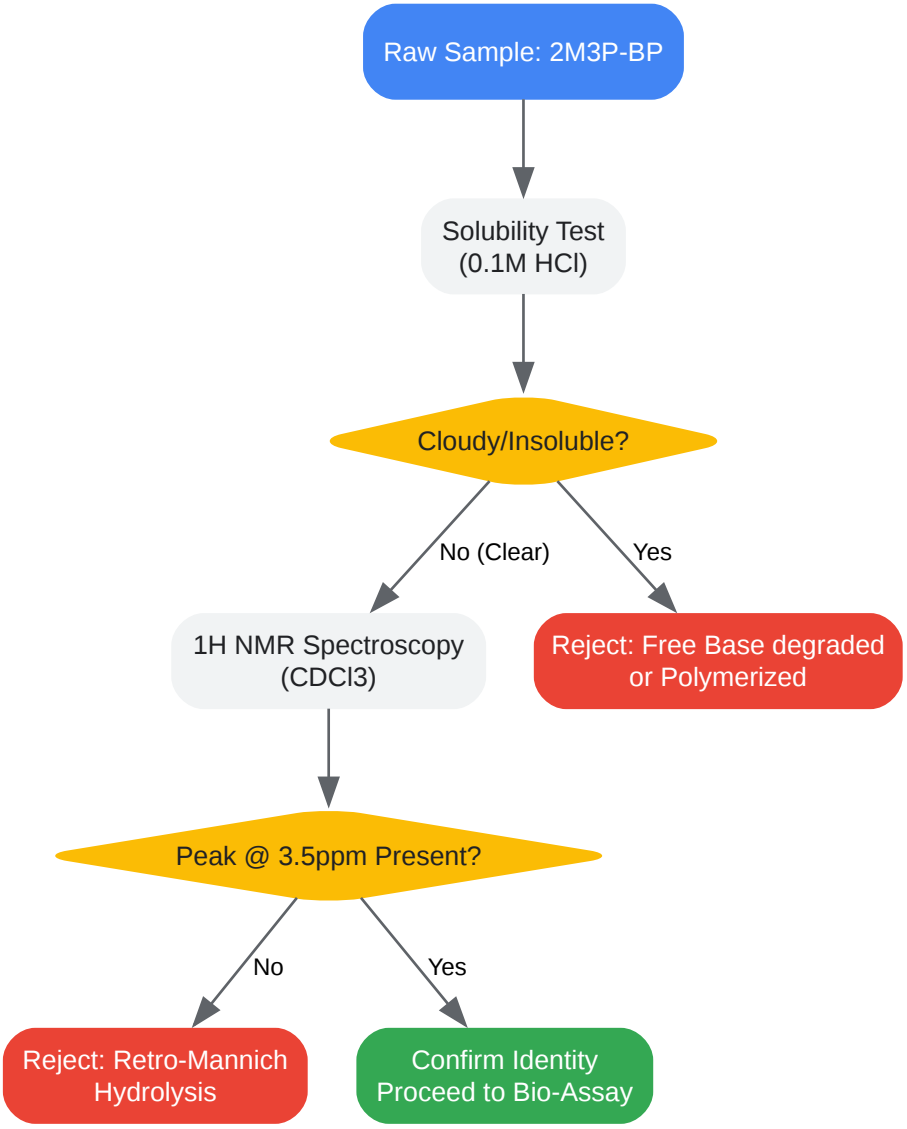

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Caption: Logical decision tree for validating 2M3P-BP structural integrity prior to functional use.

Phase II: Functional Characterization (Antitumor Potential)

Recent studies on benzophenone derivatives suggest potent activity against lung (A-549) and leukemia (HL-60) cell lines [1].[1] The piperidine moiety often enhances lysosomal accumulation, triggering cell death.

Experiment: Comparative MTT Cell Viability Assay

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Objective: Determine the IC50 of 2M3P-BP compared to 5-FU.

Reagents:

- Cell Line: A-549 (Human Lung Carcinoma) or HL-60.
- Test Compound: 2M3P-BP (Stock: 10mM in DMSO).
- Controls: 5-Fluorouracil (Positive), DMSO 0.1% (Vehicle), Unsubstituted Benzophenone (Negative).

Step-by-Step Protocol:

- Seeding: Plate A-549 cells at

  cells/well in 96-well plates. Incubate for 24h at 37°C/5% CO2 to allow attachment.
- Treatment:
  - Prepare serial dilutions of 2M3P-BP (0.1, 0.5, 1, 5, 10, 50, 100

    M).
  - Maintain final DMSO concentration

    to avoid solvent toxicity.
  - Apply treatments in triplicate.
- Incubation: Incubate for 48 hours.
- MTT Addition: Add 20

  L of MTT solution (5 mg/mL in PBS) to each well. Incubate for 4 hours.
- Solubilization: Aspirate media carefully. Add 150

  L DMSO to dissolve formazan crystals.
- Readout: Measure absorbance at 570 nm using a microplate reader.

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Data Interpretation (Expected Results):

Compound	Expected IC50 (M)	Interpretation
2M3P-BP	2.5 – 12.0	Active. The piperidine group facilitates membrane permeation; the benzophenone core disrupts signaling.
Benzophenone	> 100	Inactive. Lacks the pharmacophore for specific binding.
5-Fluorouracil	0.5 – 1.0	Highly Potent. Standard cytotoxic benchmark.

Note: If 2M3P-BP IC50 > 50

M, the compound is considered weak/inactive for this application.

Phase III: Mechanistic Insight (Network Pharmacology)

Why does 2M3P-BP work? Based on structural homology with bioactive benzophenones, the mechanism likely involves the AKT/Caspase-3 axis. The benzophenone scaffold has been computationally docked to AKT1, while the basic amine can disrupt lysosomal pH, leading to ROS generation [2].

Pathway Visualization

The following diagram illustrates the dual-mechanism hypothesis: Lysosomotropism (driven by the piperidine) and Kinase Inhibition (driven by the benzophenone core).

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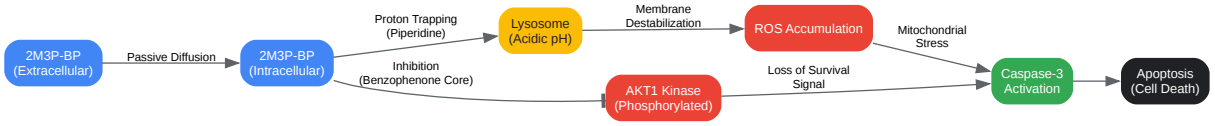

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Caption: Proposed dual-mechanism of action: Lysosomal trapping (via piperidine) and AKT inhibition.

References

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